

An In-depth Technical Guide to 3-Bromohexane

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Compound of Interest

Compound Name: 3-Bromohexane

Cat. No.: B146008

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This guide provides comprehensive information on the chemical properties, synthesis, and handling of **3-Bromohexane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifiers

- IUPAC Name: **3-bromohexane**[\[1\]](#)
- InChIKey: IOZOWNUKLCMDL-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[3\]](#)

For the stereospecific forms:

- (3S)-**3-bromohexane** IUPAC Name: (3S)-**3-bromohexane**[\[4\]](#)
- (3S)-**3-bromohexane** InChIKey: IOZOWNUKLCMDL-LURJTMIESA-N[\[4\]](#)

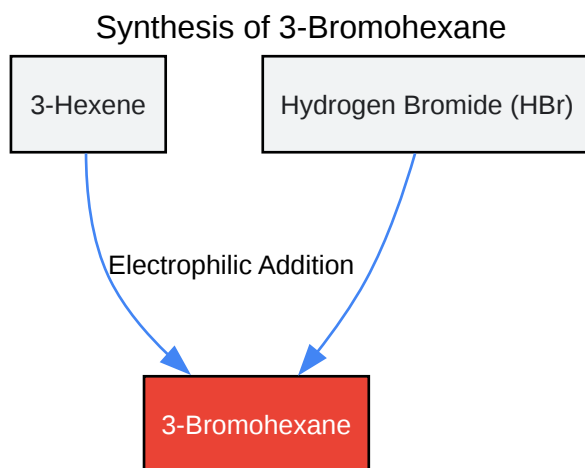
Physicochemical Properties

The following table summarizes the key quantitative data for **3-Bromohexane**.

Property	Value
Molecular Formula	C ₆ H ₁₃ Br
Molecular Weight	165.07 g/mol [1]
Appearance	Colorless to light orange/yellow clear liquid[5][6]
Boiling Point	144-146 °C[7]
Melting Point	-44.22 °C (estimate)[7]
Density	1.17 g/cm ³ [7]
Refractive Index	1.4460[7]
Flash Point	46 °C[7]
Vapor Pressure	6.5 ± 0.3 mmHg at 25°C (Predicted)[7]
Water Solubility	Insoluble[6][8]
Solubility	Soluble in organic solvents like ethanol and diethyl ether[6]

Synthesis of 3-Bromohexane

A common method for the synthesis of **3-Bromohexane** is through the electrophilic addition of hydrogen bromide (HBr) to 3-hexene.[5][9]



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Caption: Synthesis of **3-Bromohexane** from 3-hexene and HBr.

This protocol is adapted from established procedures for the hydrobromination of alkenes.[10]

Materials:

- 3-Hexene
- 48% aqueous Hydrogen Bromide (HBr)
- Phase-transfer catalyst (e.g., tricaprylmethylammonium chloride)
- Hexane
- 10% Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- 5 mL conical vial with spin vane
- Water-jacketed condenser
- Magnetic stirrer with heating
- Pasteur pipettes
- Separatory funnel (or equivalent for extraction)
- Distillation apparatus (e.g., Hickman still)

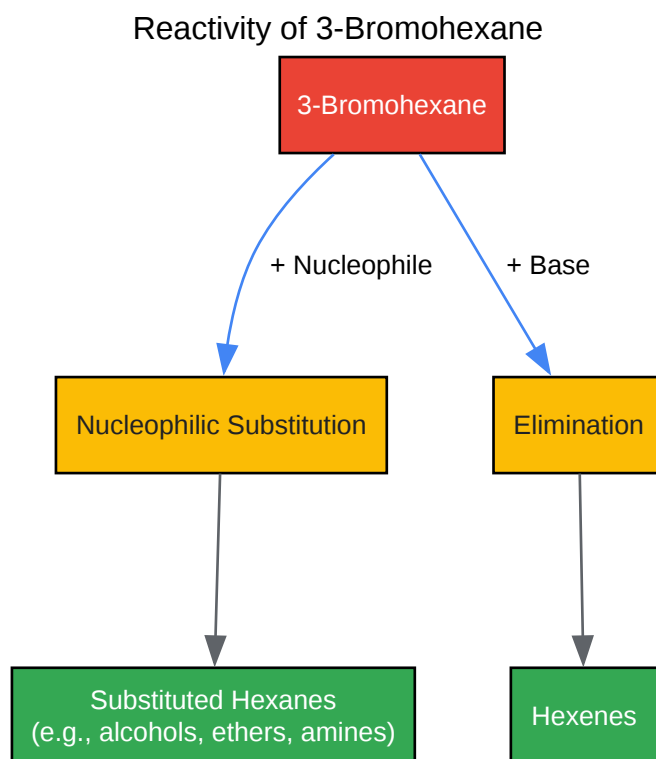
Procedure:

- In a 5 mL conical vial containing a spin vane, combine 3-hexene, 2 mL of 48% aqueous HBr, and a catalytic amount (approx. 150 mg) of the phase-transfer catalyst.
- Attach a water-jacketed condenser and reflux the mixture with vigorous magnetic stirring for 2 hours.

- After reflux, allow the reaction mixture to cool to room temperature.
- Add 1 mL of hexane and transfer the mixture to a separatory funnel.
- Separate the lower aqueous layer.
- Wash the organic layer with 2 mL of 10% NaHCO_3 solution to neutralize any remaining acid. Check the aqueous wash with pH paper to ensure it is basic. Repeat if necessary.
- Dry the organic layer over anhydrous Na_2SO_4 until the liquid is clear.
- Carefully transfer the dried organic solution to a clean distillation apparatus.
- Distill the product, collecting the fraction boiling around 144-146 °C.
- Weigh the purified product to determine the yield.

Chemical Reactivity and Applications

3-Bromohexane serves as a valuable intermediate in organic synthesis, primarily as an alkylating agent. Its reactivity is dominated by the carbon-bromine bond, allowing it to participate in nucleophilic substitution and elimination reactions.[\[11\]](#)



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Caption: Role of **3-Bromohexane** as a chemical intermediate.

Spectroscopic Data

Spectroscopic data for **3-Bromohexane** is available in various databases. Key techniques for its characterization include:

- Infrared (IR) Spectroscopy: Data is available from the NIST Chemistry WebBook.[3][12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available.[2][7]
- Mass Spectrometry: Electron ionization mass spectra can be found in the NIST database. [12][13]

Safety and Handling

Hazard Identification:

- GHS Classification: Flammable liquid (Category 3), Acute toxicity, oral (Category 4), and may cause long-lasting harmful effects to aquatic life.[1]
- Signal Word: Warning[1]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[6][14]
- Use in a well-ventilated area.[15]
- Wear protective gloves, clothing, and eye/face protection.[15]
- Avoid release to the environment.[6]
- Store in a tightly closed container in a cool, well-ventilated place.[6][14]

In case of exposure:

- Skin Contact: Immediately remove all contaminated clothing and rinse skin with water.[14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[15]
- Ingestion: Rinse mouth and seek medical attention if you feel unwell.[6]
- Inhalation: Move the person to fresh air.[14]

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References

- 1. 3-Bromohexane | C₆H₁₃Br | CID 18806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-bromohexane(3377-87-5) ¹³C NMR spectrum [chemicalbook.com]

- 3. Hexane, 3-bromo- [webbook.nist.gov]
- 4. 3-Bromohexane, (S)- | C₆H₁₃Br | CID 51382610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-bromohexane | 3377-87-5 [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Page loading... [guidechem.com]
- 8. labsolu.ca [labsolu.ca]
- 9. Solved (c) The desired alkyl halide is 3-bromohexane. This | Chegg.com [chegg.com]
- 10. chemistry-online.com [chemistry-online.com]
- 11. CAS 3377-87-5: 3-Bromohexane | CymitQuimica [cymitquimica.com]
- 12. Hexane, 3-bromo- [webbook.nist.gov]
- 13. Hexane, 3-bromo- [webbook.nist.gov]
- 14. fishersci.com [fishersci.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
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